

hexafluoropropylene oxide molecular weight and formula

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Compound of Interest

Compound Name: Hexafluoropropylene oxide

Cat. No.: B1215417

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Hexafluoropropylene Oxide: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

Hexafluoropropylene oxide (HFPO) is a fluorinated epoxide that serves as a critical building block in the synthesis of various fluoropolymers and other organofluorine compounds. This document provides a concise technical summary of its core physicochemical properties.

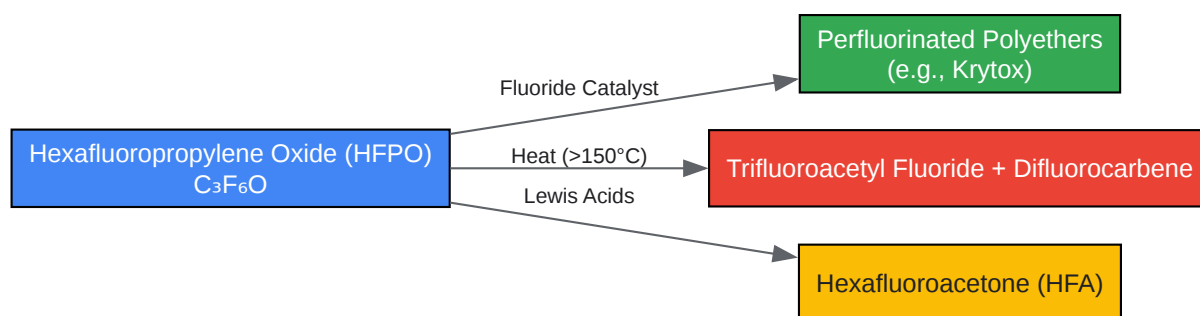
Key Quantitative Data

The fundamental molecular properties of **hexafluoropropylene oxide** are summarized below.

Property	Value	Citations
Molecular Formula	C ₃ F ₆ O	[1][2][3][4][5]
Molecular Weight	166.02 g/mol	[1][2][4]
IUPAC Name	2,2,3-trifluoro-3-(trifluoromethyl)oxirane	[1]
CAS Registry Number	428-59-1	[1][3]

Chemical Reactivity and Transformations

Hexafluoropropylene oxide is a highly reactive epoxide. Its reactivity is characterized by several key transformations, including polymerization, thermal decomposition, and rearrangement in the presence of Lewis acids. These pathways are fundamental to its application in industrial organofluorine chemistry.^[2]



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Caption: Key chemical transformations of **Hexafluoropropylene Oxide**.

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References

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